

Application Notes and Protocols for Demeton-S-methyl in Agricultural Research

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Compound of Interest

Compound Name: **Demeton-S-methyl**

Cat. No.: **B133067**

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Disclaimer: **Demeton-S-methyl** is a highly toxic organophosphate insecticide with significant risks to human health and the environment. Its use has been discontinued or severely restricted in many countries. These notes are intended for researchers, scientists, and professionals in controlled research settings where its use is legally permitted and managed under strict safety protocols. Users must comply with all current local, national, and international regulations regarding the handling, application, and disposal of this chemical.

Introduction

Demeton-S-methyl is a systemic and contact insecticide and acaricide historically used to control sucking pests such as aphids, mites, and whiteflies on a wide range of agricultural crops.^{[1][2][3]} As an organophosphate, its mode of action is the inhibition of the enzyme acetylcholinesterase (AChE), which is critical for nerve function in insects.^{[3][4]} This inhibition leads to the accumulation of the neurotransmitter acetylcholine, causing continuous nerve stimulation, paralysis, and ultimately, death of the pest.^[4]

These protocols provide a framework for conducting agricultural field research to evaluate the efficacy, phytotoxicity, and residue levels of **Demeton-S-methyl**.

Safety and Handling Protocols

Due to its high mammalian toxicity, strict safety measures are mandatory.^[5]

2.1. Personal Protective Equipment (PPE) A comprehensive set of PPE must be worn at all times when handling, mixing, or applying **Demeton-S-methyl** and when re-entering treated fields.

- Respiratory Protection: A full-face respirator with appropriate cartridges for organic vapors and pesticides.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or butyl rubber).
- Body Protection: Chemical-resistant coveralls worn over long-sleeved shirt and long pants.
- Eye Protection: Full-face respirator or chemical splash goggles.
- Foot Protection: Chemical-resistant boots.

2.2. Storage and Handling

- Store **Demeton-S-methyl** in a locked, well-ventilated, and dedicated pesticide storage facility, away from food, feed, and water sources.[6]
- Post clear warning signs indicating the presence of highly toxic chemicals.[6]
- Have an emergency response plan and spill containment kit readily available. The kit should include absorbent materials like clay or vermiculite, a shovel, and waste disposal bags.[6]
- Prepare and mix solutions in a well-ventilated area, preferably on a containment pad to capture any spills.[6]

2.3. Disposal

- All waste, including empty containers and contaminated materials, must be treated as hazardous waste.
- Triple-rinse empty containers, adding the rinsate to the spray tank.[6]
- Dispose of all waste in accordance with local and national hazardous waste regulations. Never pour excess pesticide or rinsate down drains or into water bodies.[7]

Field Efficacy Trial Protocol

This protocol outlines the methodology for assessing the effectiveness of **Demeton-S-methyl** against target pests (e.g., aphids) in a field setting.

3.1. Experimental Design

- Design: Utilize a Randomized Complete Block Design (RCBD) to minimize the influence of field variability.[8]
- Treatments: Include multiple application rates of **Demeton-S-methyl**, a negative control (untreated), and a positive control (a registered standard insecticide with known efficacy).
- Replications: Each treatment should be replicated at least four times.[3]
- Plot Size: Individual plots should be a minimum of 20 m². Plots should consist of at least four rows, with the central two rows used for data collection to minimize edge effects.[3][8]
- Guard Areas: Maintain buffer zones or guard rows between plots to prevent spray drift.[8]

3.2. Application Procedure

- Equipment Calibration: Calibrate the application equipment (e.g., backpack sprayer) before use to ensure the precise and uniform delivery of the intended dose.[9]
- Solution Preparation: Prepare the spray solution immediately before application according to the desired treatment rates.
- Application: Apply the treatments as a foliar spray, ensuring uniform coverage of the plant canopy.[10] Application should be conducted when environmental conditions (e.g., low wind) minimize drift.

3.3. Efficacy Assessment

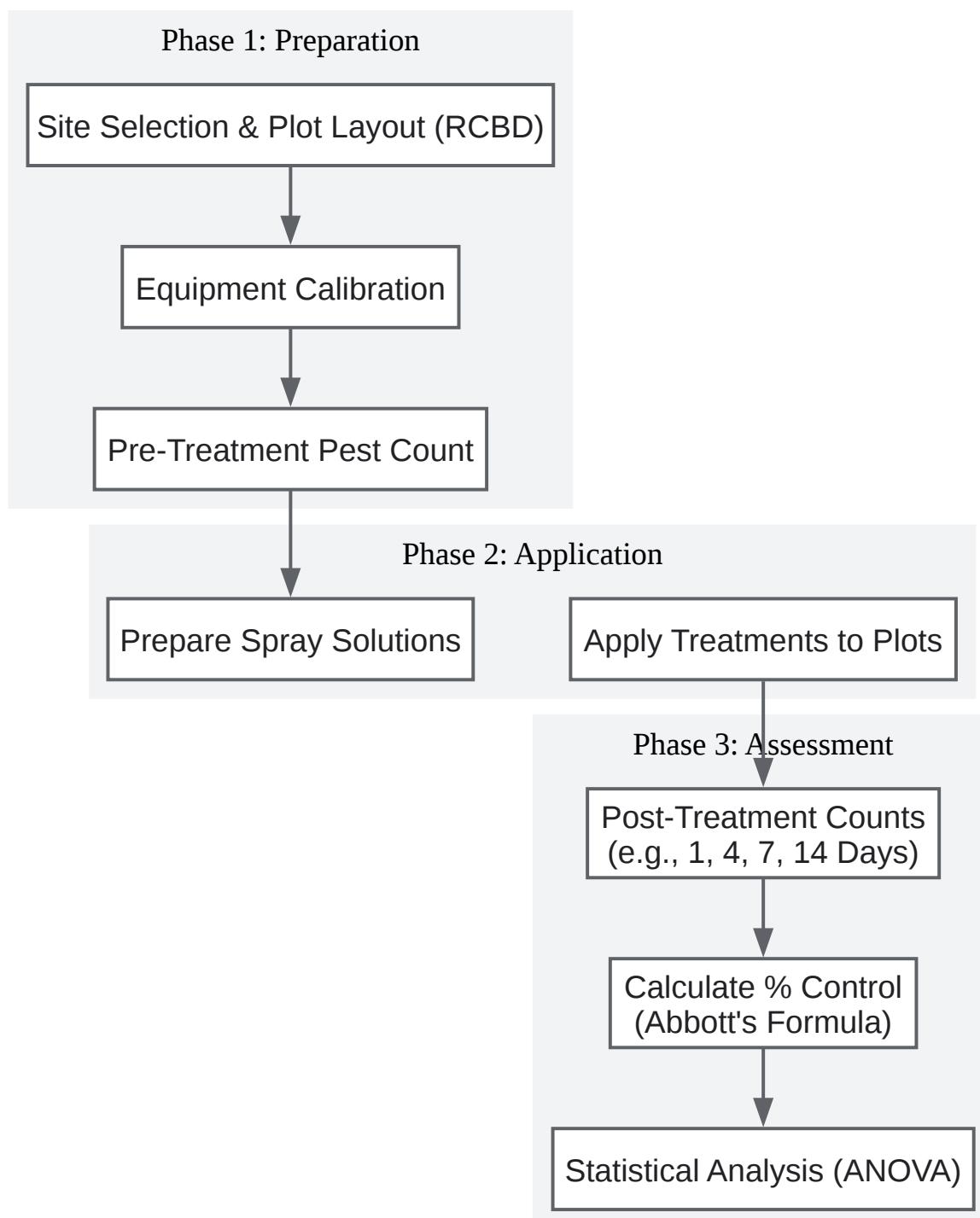
- Pre-Treatment Count: Conduct a baseline count of the target pest population immediately before application.[8]

- Post-Treatment Counts: Assess pest populations at set intervals after application, for example, at 1, 4, 7, and 14 days.[3]
- Sampling Method: For aphids, randomly select a minimum of 10-12 plants from the central data rows of each plot. Count the number of aphids on a specified number of leaves per plant (e.g., one top leaf, two middle leaves).[3]
- Data Analysis: Calculate the percentage of pest control for each treatment relative to the untreated control using Abbott's formula. Analyze the data using Analysis of Variance (ANOVA) to determine statistical significance between treatments.[8][11]

Table 1: Example Application Rates for Efficacy Trials

Treatment ID	Active Ingredient	Proposed Rate (g a.i./ha)	Purpose
T1	None (Water)	0	Negative Control
T2	Demeton-S-methyl	125	Low Rate
T3	Demeton-S-methyl	250	Medium Rate (Expected Use Rate)
T4	Demeton-S-methyl	500	High Rate
T5	Standard Insecticide	Label Rate	Positive Control / Benchmark

Note: Rates are hypothetical and must be determined based on historical data and trial objectives.

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Caption: Workflow for a typical insecticide field efficacy trial.

Phytotoxicity Assessment Protocol

This protocol is designed to evaluate potential crop injury caused by **Demeton-S-methyl**.

4.1. Experimental Design

- The trial should ideally be conducted in the absence of significant pest or disease pressure to avoid confounding results.[12]
- Treatments should include an untreated control, the proposed application rate (1X), and a higher rate (e.g., 2X) to simulate over-application and assess the margin of crop safety.[12]
- The experimental design (RCBD, replications, plot size) should mirror the efficacy trial.

4.2. Assessment Procedure

- Application: Apply treatments at a sensitive crop stage (e.g., young, actively growing plants) when phytotoxicity is most likely to occur.[12]
- Visual Assessment: Visually inspect the crop at regular intervals (e.g., 3, 7, 14, and 21 days after application).
- Scoring: Rate crop injury based on a standardized scale (e.g., 0-10 or 0-100%), assessing symptoms such as:
 - Chlorosis (yellowing)
 - Necrosis (tissue death)
 - Stunting (reduced growth)
 - Leaf burn or spotting
 - Deformation of plant parts
- Yield Data: If significant phytotoxicity is observed, harvest the central rows of each plot to determine if the injury translates to a statistically significant yield reduction.[12]

Table 2: Phytotoxicity Rating Scale

Score	% Injury	Description of Symptoms
0	0	No effect
1	1-10	Minor chlorosis or stunting, likely recoverable
2	11-20	Mild but noticeable chlorosis and/or stunting
3	21-30	Moderate injury, potential for some yield loss
4	31-40	Significant injury, stunting, and some necrosis
...
10	91-100	Complete plant death

Source: Adapted from general phytotoxicity assessment guidelines.[\[13\]](#)

Residue Analysis Protocol

This protocol covers the collection and analysis of crop samples to determine the magnitude and decline of **Demeton-S-methyl** and its primary metabolites, oxydemeton-methyl (sulfoxide) and **demeton-S-methylsulfone**.[\[1\]](#)

5.1. Field Phase: Sample Collection

- Application: Treat a dedicated residue trial plot with **Demeton-S-methyl** at the maximum proposed label rate.[\[14\]](#)
- Sampling: Collect samples at various pre-harvest intervals (PHIs) to generate a residue decline curve (e.g., 0, 1, 3, 7, 14, and 21 days after the last application).[\[14\]](#)
- Sample Handling:
 - Collect a representative sample of the raw agricultural commodity (e.g., fruit, leaves, grain) from each plot.[\[15\]](#)

- Use clean gloves and tools for each sample to prevent cross-contamination.[15]
- Place each sample in a clean, labeled plastic bag. The label should include a unique ID, treatment, plot number, and collection date.[15]
- Immediately freeze samples and keep them frozen (-20°C) during transport and storage until analysis to prevent residue degradation.

5.2. Laboratory Phase: Sample Analysis (LC-MS/MS) The following is a generalized protocol based on established methods for organophosphate analysis.[1][16]

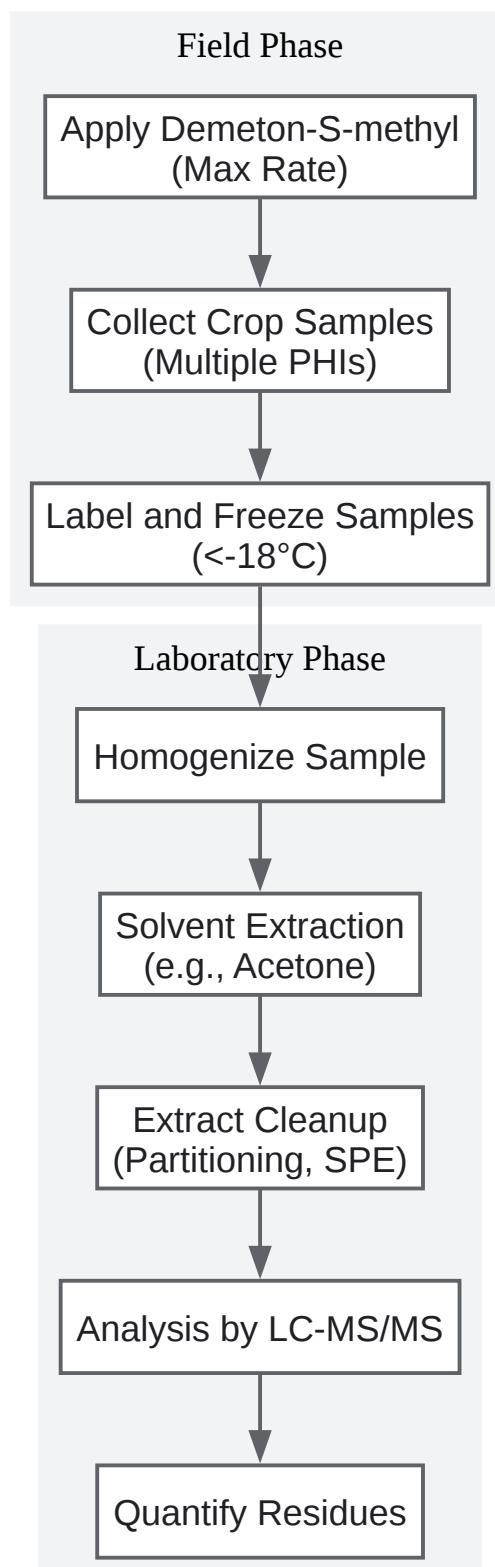
- Sample Preparation: Homogenize the frozen sample material.
- Extraction:
 - Weigh a representative sub-sample (e.g., 10 g) of the homogenized material.
 - Add acetone and homogenize further to extract the residues.[1]
 - Filter the extract.
- Partitioning & Cleanup:
 - Concentrate the acetone extract.
 - Perform a liquid-liquid partitioning step using acetonitrile and n-hexane to remove non-polar co-extractives like lipids.[1]
 - Further clean the extract using a solid-phase extraction (SPE) column (e.g., graphitized carbon black/PSA) to remove pigments and other interfering compounds.[1][16]
- Instrumental Analysis:
 - Evaporate the cleaned extract to dryness and reconstitute in a suitable solvent (e.g., methanol/water).[1]
 - Analyze the final solution using a Liquid Chromatograph-Tandem Mass Spectrometer (LC-MS/MS).[1][17]

- Quantify **Demeton-S-methyl** and its sulfoxide and sulfone metabolites against certified reference standards.

Table 3: Example LC-MS/MS Parameters for Analysis

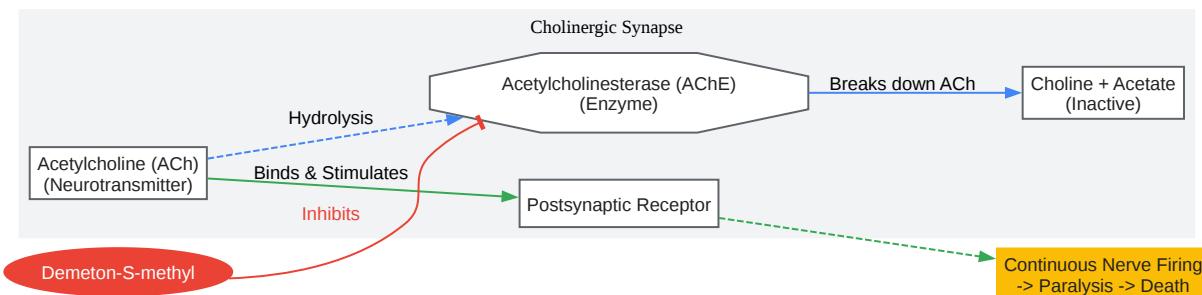
Analyte	Precursor Ion (m/z)	Product Ions (m/z)
Demeton-S-methyl	231.0	89.0, 61.0
Oxydemeton-methyl	247.0	169.0, 109.0
Demeton-S-methylsulfone	263.0	109.1, 169.0

Source: Representative values from analytical methods.[\[1\]](#)[\[17\]](#)



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Caption: General workflow for pesticide residue analysis.



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Caption: Mechanism of action for **Demeton-S-methyl** insecticide.

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